

Technical Support Center: 4-Methylhistamine Hydrochloride In Vivo Studies

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

Cat. No.: B139109

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **4-Methylhistamine hydrochloride** in in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary receptor target of 4-Methylhistamine in vivo?

A1: 4-Methylhistamine is a potent and selective agonist for the histamine H4 receptor (H4R).[1] It displays over 100-fold selectivity for the human H4R compared to other histamine receptor subtypes (H1R, H2R, and H3R).[1] While historically it was sometimes used to study H2 receptors, its high affinity for H4R makes it a tool primarily for investigating H4R-mediated pathways in vivo.

Q2: What are the common research applications for 4-Methylhistamine in vivo?

A2: Due to its role in modulating immune responses, 4-Methylhistamine is frequently used in animal models of inflammatory and autoimmune diseases. Common applications include studies on:

- Allergic asthma[1]
- Psoriasis-like skin inflammation
- Experimental Autoimmune Encephalomyelitis (EAE), a model for multiple sclerosis[2][3]

- Chronic stress and its effects on the immune system[4]
- Inflammatory pain and pruritus

Q3: What are the appropriate solvents and storage conditions for **4-Methylhistamine hydrochloride**?

A3: **4-Methylhistamine hydrochloride** is a solid that can be dissolved in various solvents. For in vivo use, sterile Phosphate-Buffered Saline (PBS) at a pH of 7.2 is a common choice. It is also soluble in DMSO and ethanol. It is recommended to prepare solutions fresh on the day of use. For long-term storage, the solid compound should be stored at -20°C.

Q4: Can **4-Methylhistamine hydrochloride** elicit pro-inflammatory effects?

A4: Yes, depending on the disease model, 4-Methylhistamine can have pro-inflammatory effects. For instance, in an Experimental Autoimmune Encephalomyelitis (EAE) mouse model, administration of 4-Methylhistamine aggravated disease progression and promoted pro-inflammatory signaling.[2][3] It led to an increased expression of pro-inflammatory mediators such as NF-κB p65, GM-CSF, MCP-1, IL-6, and TNF-α.[2][3] Researchers should be aware of this potential and carefully consider the context of their experimental model.

Troubleshooting Guide

| Observed Issue | Potential Cause | Troubleshooting Steps |
|--|---|---|
| Lack of expected biological response | Incorrect dosage or administration route. | Verify the dosage and administration route against published studies for your specific animal model (see Tables 1 & 2). Ensure proper technique for the chosen administration route (see Experimental Protocols). |
| Compound degradation. | Prepare fresh solutions of 4-Methylhistamine hydrochloride for each experiment. Ensure proper storage of the stock compound at -20°C. | |
| Low H4 receptor expression in the target tissue. | Confirm H4 receptor expression in your tissue of interest through techniques like qPCR or immunohistochemistry. | |
| Unexpected or contradictory results | Off-target effects. | Although highly selective for H4R, consider the possibility of off-target effects, especially at high concentrations. Include appropriate controls, such as co-administration with a selective H4R antagonist (e.g., JNJ-7777120), to confirm that the observed effects are H4R-mediated. |
| Complex biological role of H4R. | The H4 receptor can have context-dependent effects (pro- or anti-inflammatory). Carefully review the literature relevant to your specific model | |

and consider the complex signaling pathways involved.

Animal distress or adverse events

High dosage or rapid injection.

Reduce the dosage or the speed of injection. Monitor animals closely after administration.

Vehicle-related issues.

Ensure the vehicle (e.g., PBS) is sterile and at an appropriate pH and temperature.

Quantitative Data Summary

Table 1: In Vivo Dosages of **4-Methylhistamine Hydrochloride** in Murine Models

| Animal Model | Dose | Administration Route | Frequency | Reference |
|---|-------------------|----------------------|-------------------------|-----------|
| Allergic Asthma | 10 μ g/animal | Intratracheal | Single dose | [1] |
| Psoriasis-like skin inflammation | 20-40 mg/kg | Intraperitoneal | Once daily for 10 days | |
| Chronic Stress | 30 mg/kg | Intraperitoneal | Twice daily for 2 days | [4] |
| Experimental Autoimmune Encephalomyelitis (EAE) | 30 mg/kg/day | Intraperitoneal | Daily from day 14 to 42 | [3] |

Table 2: Receptor Binding Affinity and Potency of 4-Methylhistamine

| Parameter | Receptor | Value | Reference |
|--------------------------------|--------------------|--------------|-----------|
| Ki | Human H4 Receptor | 7 nM | |
| Ki | Human H4 Receptor | 50 nM | [1] |
| pEC50 | Human H4 Receptor | 7.4 | |
| EC50 (Eosinophil shape change) | Human H4 Receptor | 0.36 μ M | [1] |
| EC50 (Mast cell migration) | Murine H4 Receptor | 12 μ M | [1] |

Experimental Protocols

1. Intraperitoneal (IP) Injection in Mice

This protocol is a general guideline and should be performed in accordance with institutional animal care and use committee (IACUC) regulations.

- Materials:
 - Sterile **4-Methylhistamine hydrochloride** solution in PBS
 - Sterile syringes (1 ml) and needles (25-27 gauge)
 - 70% ethanol or other appropriate disinfectant
 - Animal scale
- Procedure:
 - Weigh the mouse to calculate the correct injection volume based on the desired mg/kg dose.
 - Restrain the mouse securely, typically by scruffing the neck and securing the tail.
 - Position the mouse to expose the abdomen, tilting it slightly head-down to move the abdominal organs away from the injection site.

- The injection site is typically in the lower right or left abdominal quadrant to avoid the cecum and urinary bladder.
- Disinfect the injection site with 70% ethanol.
- Insert the needle at a 15-20 degree angle into the peritoneal cavity.
- Gently aspirate to ensure no fluid (e.g., blood or urine) is drawn back, which would indicate improper needle placement.
- Slowly inject the solution.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress.

2. Intratracheal (IT) Administration in Mice

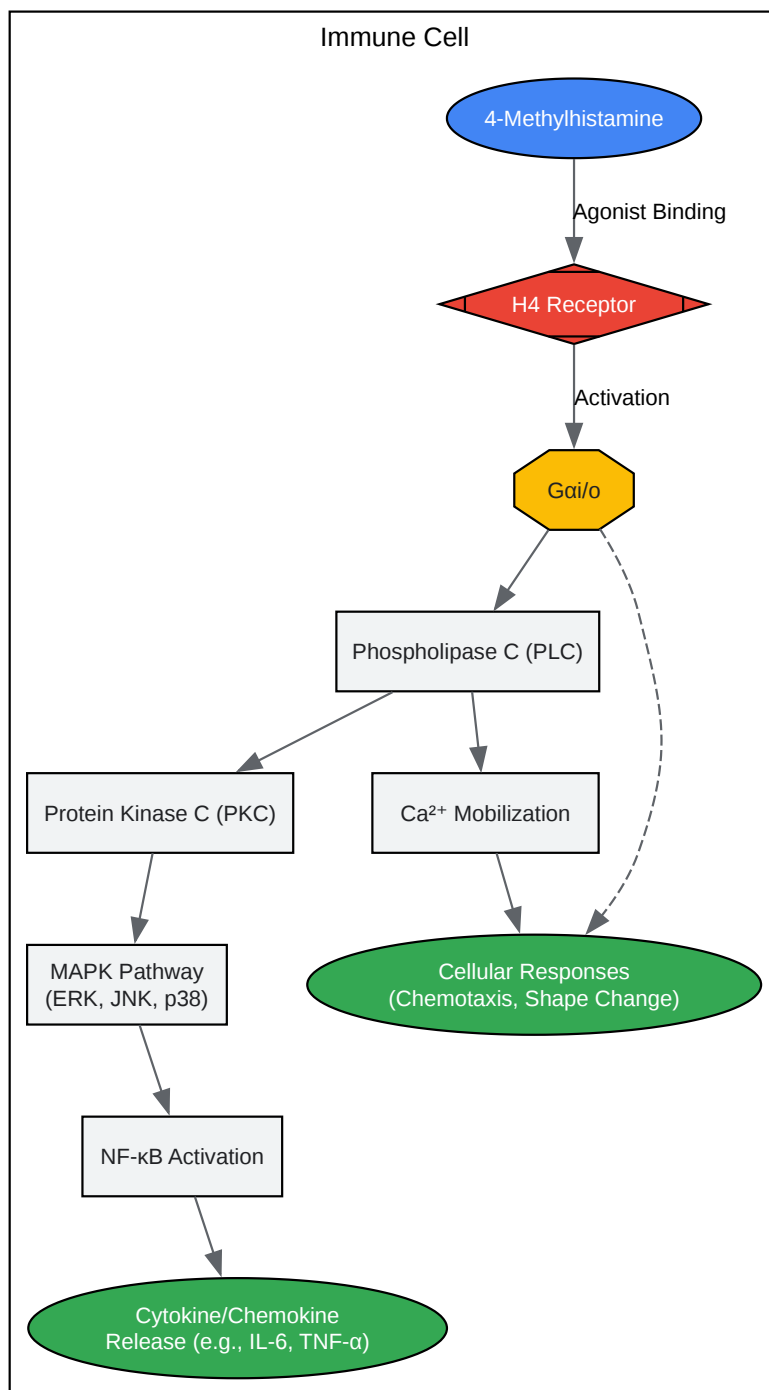
This is a more complex procedure that requires proper training and anesthesia. It should be performed under an approved animal protocol.

- Materials:
 - Sterile **4-Methylhistamine hydrochloride** solution in PBS
 - Anesthetic (e.g., isoflurane)
 - Animal intubation platform or a method to suspend the mouse vertically
 - Light source
 - Microsyringe or a similar device for precise liquid delivery
- Procedure:
 - Anesthetize the mouse according to your approved protocol.
 - Suspend the anesthetized mouse vertically on an intubation platform.

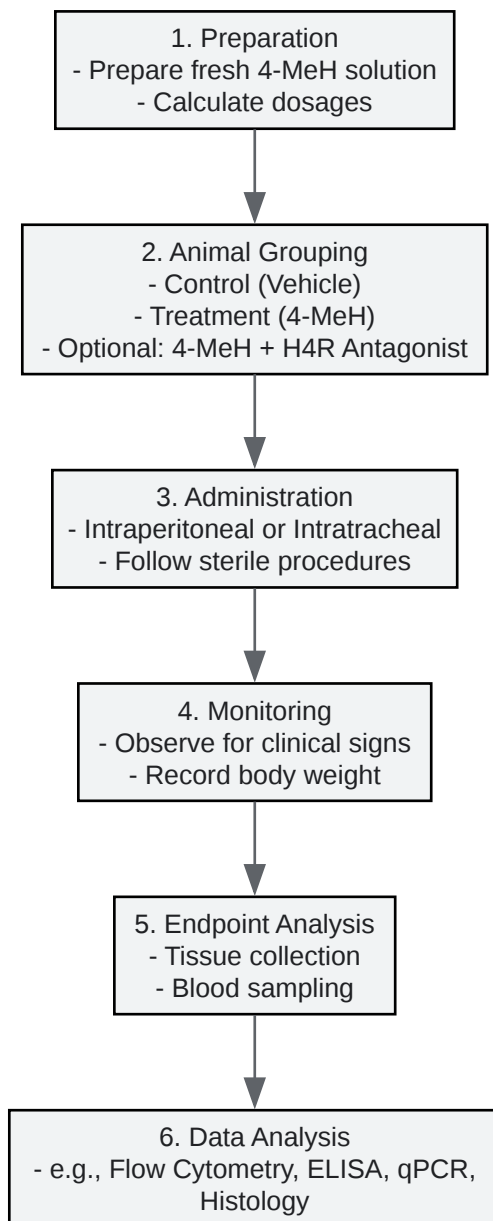
- Gently extend the tongue to one side to visualize the glottis. A light source can aid in visualization.
- Carefully insert a sterile, blunt needle or cannula into the trachea, avoiding the esophagus.
- Administer the precise volume of the 4-Methylhistamine solution directly into the trachea.
- Remove the delivery device and allow the mouse to recover from anesthesia on a warming pad.
- Monitor the animal closely until it is fully recovered.

Visualizations

H4 Receptor Signaling Pathway



Experimental Workflow for In Vivo 4-Methylhistamine Studies



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